

Degradation and stability of ML204 hydrochloride in solution

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Compound of Interest

Compound Name: ML204 hydrochloride

Cat. No.: B609123

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Technical Support Center: ML204 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and degradation of **ML204 hydrochloride** in solution. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **ML204 hydrochloride** stock solutions?

A1: For optimal stability, it is recommended to store **ML204 hydrochloride** solutions at low temperatures. Based on available data, stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month[1]. To minimize degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Q2: In which solvents is **ML204 hydrochloride** soluble and are there any known stability issues with common solvents?

A2: **ML204 hydrochloride** is soluble in water (≥ 30 mg/mL) and Dimethyl Sulfoxide (DMSO)[1][2]. While specific long-term stability data in these solvents is not extensively published, DMSO is a common solvent for preparing stock solutions of many organic molecules[3][4][5]. It is

crucial to use anhydrous, high-purity solvents to prevent degradation. For aqueous solutions, the pH should be considered as it can significantly impact the stability of the compound[6][7][8].

Q3: What are the potential factors that can cause degradation of **ML204 hydrochloride** in solution?

A3: Several factors can contribute to the degradation of **ML204 hydrochloride** in solution. These include:

- pH: Extreme pH values (highly acidic or alkaline) can catalyze hydrolysis of susceptible functional groups within the molecule[7][8][9].
- Temperature: Elevated temperatures can accelerate the rate of chemical degradation[9][10].
- Light: Exposure to ultraviolet (UV) or visible light can induce photolytic degradation[11][12][13].
- Oxidation: The presence of oxidizing agents or dissolved oxygen can lead to oxidative degradation of the molecule[14].

Q4: Are there any known degradation products of **ML204 hydrochloride**?

A4: Currently, there is no publicly available information detailing the specific degradation products of **ML204 hydrochloride**. To identify potential degradation products, it is recommended to perform forced degradation studies and utilize analytical techniques such as High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (LC-MS) [9][15].

Q5: How can I monitor the stability of my **ML204 hydrochloride** solution during my experiment?

A5: The stability of your **ML204 hydrochloride** solution can be monitored by periodically analyzing the sample using a validated stability-indicating analytical method, such as HPLC. This method should be able to separate the intact **ML204 hydrochloride** from any potential degradation products. A decrease in the peak area of the parent compound and the appearance of new peaks would indicate degradation.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Inconsistent or unexpected experimental results.	Degradation of ML204 hydrochloride stock or working solution.	<ul style="list-style-type: none">- Prepare fresh stock solutions from solid ML204 hydrochloride.- Aliquot stock solutions to avoid repeated freeze-thaw cycles.- Store solutions protected from light and at the recommended temperature (-20°C or -80°C).- Verify the stability of the compound in your specific experimental buffer and conditions.
Precipitate observed in the solution upon thawing or storage.	Poor solubility in the chosen solvent or buffer at a specific concentration or temperature.	<ul style="list-style-type: none">- Gently warm the solution and vortex to redissolve the precipitate.- Consider preparing a more dilute stock solution.- If using aqueous buffers, ensure the pH is within a range where the compound is soluble and stable.
Loss of compound activity over time in a multi-day experiment.	Instability of ML204 hydrochloride under the experimental conditions (e.g., physiological temperature, specific buffer components).	<ul style="list-style-type: none">- If possible, prepare fresh working solutions from a stable stock solution for each day of the experiment.- Conduct a preliminary stability study of ML204 hydrochloride in your experimental medium to determine its half-life under those conditions.

Quantitative Stability Data

As of the latest literature review, comprehensive quantitative data on the degradation kinetics (e.g., half-life, degradation rate constants) of **ML204 hydrochloride** in various solutions is not readily available. Researchers are encouraged to perform their own stability studies to determine these parameters for their specific experimental conditions. The following tables provide a template for how such data could be presented.

Table 1: Stability of **ML204 Hydrochloride** in Different Solvents at Various Temperatures

Solvent	Concentration (mM)	Temperature (°C)	Storage Duration	% Recovery (Mean ± SD)	Degradation Products Detected
DMSO	10	-80	6 months	Data Not Available	Data Not Available
DMSO	10	-20	1 month	Data Not Available	Data Not Available
Water (pH 7.4)	1	4	24 hours	Data Not Available	Data Not Available
Water (pH 7.4)	1	25	24 hours	Data Not Available	Data Not Available
Water (pH 7.4)	1	37	24 hours	Data Not Available	Data Not Available

Table 2: Forced Degradation of **ML204 Hydrochloride**

Stress Condition	Time (hours)	% Degradation	Number of Degradants
0.1 M HCl (60°C)	24	Data Not Available	Data Not Available
0.1 M NaOH (60°C)	24	Data Not Available	Data Not Available
3% H ₂ O ₂ (25°C)	24	Data Not Available	Data Not Available
Heat (80°C, solid)	48	Data Not Available	Data Not Available
Photolytic (UV light)	24	Data Not Available	Data Not Available

Experimental Protocols

For researchers needing to generate their own stability data, the following are detailed methodologies for key experiments.

Protocol 1: Preparation of ML204 Hydrochloride Stock Solution

- Materials:
 - **ML204 hydrochloride** (solid powder)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 1. Allow the vial of solid **ML204 hydrochloride** to equilibrate to room temperature before opening to prevent moisture condensation.
 2. Weigh the desired amount of **ML204 hydrochloride** in a sterile microcentrifuge tube.
 3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock solution concentration (e.g., 10 mM).
 4. Vortex the solution until the solid is completely dissolved. Gentle warming may be applied if necessary.
 5. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
 6. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months)[1].

Protocol 2: Forced Degradation Study

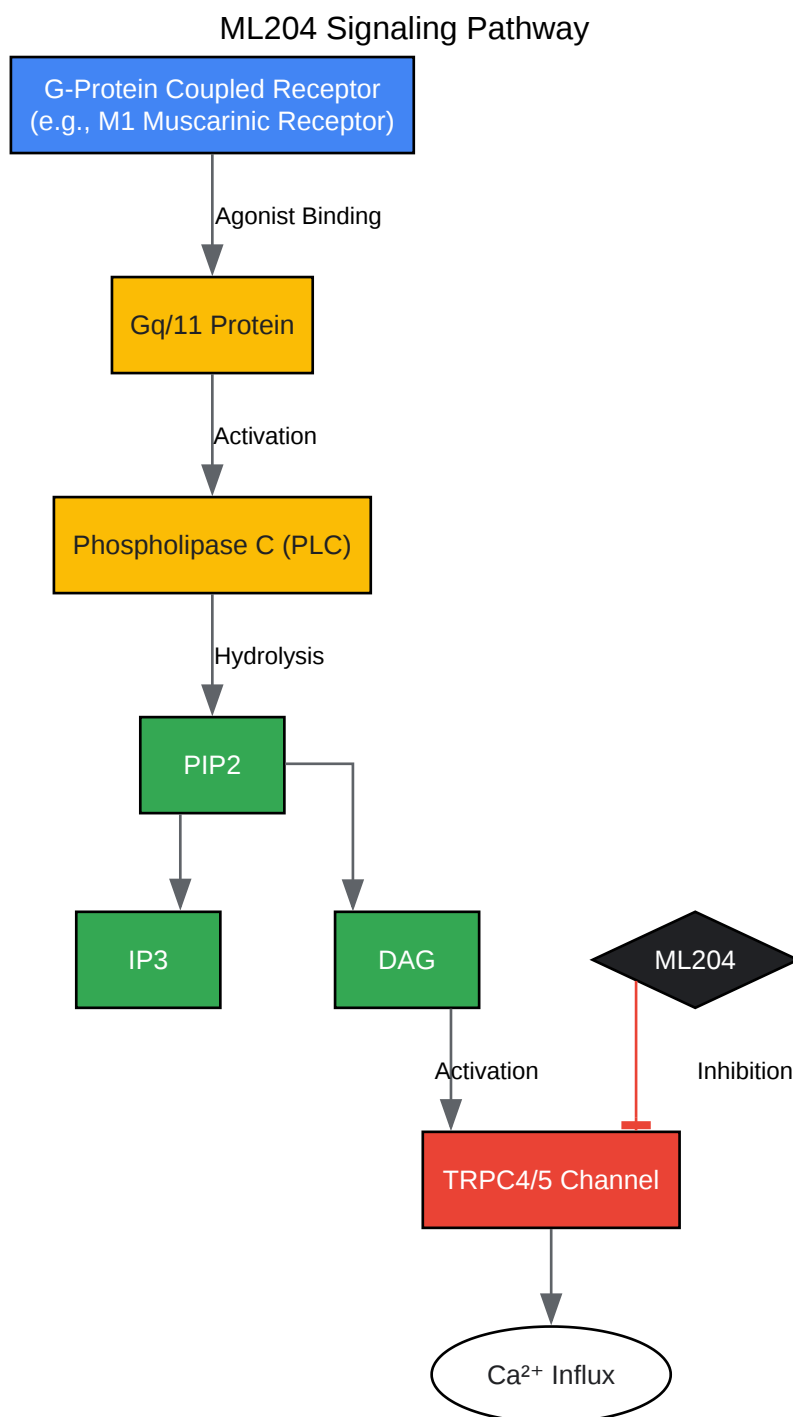
This protocol outlines the conditions for inducing degradation to identify potential degradation products and to develop a stability-indicating analytical method.

- Materials:
 - **ML204 hydrochloride** stock solution (e.g., 10 mM in DMSO)
 - Hydrochloric acid (HCl)
 - Sodium hydroxide (NaOH)
 - Hydrogen peroxide (H₂O₂)
 - HPLC grade water and acetonitrile
 - pH meter
- Procedure:
 1. Acidic Degradation: Dilute the **ML204 hydrochloride** stock solution with 0.1 M HCl to a final concentration of 100 µM. Incubate at 60°C for 24 hours.
 2. Alkaline Degradation: Dilute the **ML204 hydrochloride** stock solution with 0.1 M NaOH to a final concentration of 100 µM. Incubate at 60°C for 24 hours.
 3. Oxidative Degradation: Dilute the **ML204 hydrochloride** stock solution with 3% H₂O₂ to a final concentration of 100 µM. Incubate at room temperature for 24 hours.
 4. Thermal Degradation: Place an aliquot of the solid **ML204 hydrochloride** in a vial and heat at 80°C for 48 hours. Dissolve the stressed solid in a known volume of solvent for analysis.
 5. Photolytic Degradation: Expose a solution of **ML204 hydrochloride** (100 µM in a suitable solvent) to a calibrated UV light source for a defined period (e.g., 24 hours). A control sample should be kept in the dark.
 6. Sample Analysis: At the end of the incubation period, neutralize the acidic and alkaline samples. Analyze all samples, along with an unstressed control, by a suitable analytical method such as HPLC-UV or LC-MS.

Protocol 3: Stability-Indicating HPLC Method Development

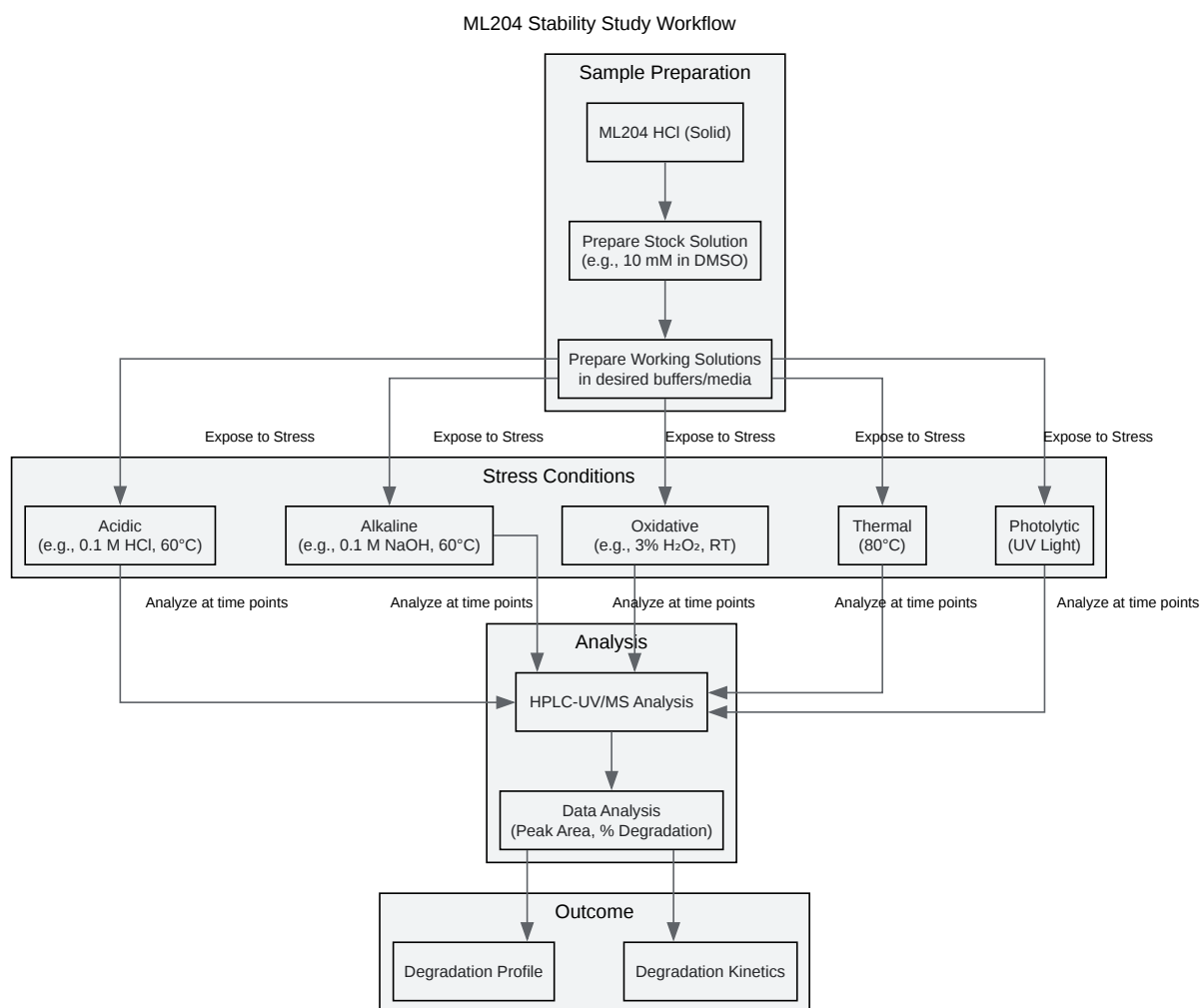
- Objective: To develop an HPLC method capable of separating **ML204 hydrochloride** from its degradation products.
- Instrumentation:
 - HPLC system with a UV detector or a mass spectrometer.
 - C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Chromatographic Conditions (Example):
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: Start with a low percentage of Mobile Phase B (e.g., 10%) and gradually increase to a high percentage (e.g., 90%) over 20-30 minutes.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Detection Wavelength: Scan for the optimal wavelength using a UV-Vis spectrophotometer or a diode array detector (DAD).
- Method Validation: The developed method should be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness. The forced degradation samples are used to demonstrate the specificity of the method.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: GPCR-mediated activation of TRPC4/5 channels and their inhibition by ML204.



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Caption: Workflow for conducting a forced degradation study of **ML204 hydrochloride**.

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